

TMC-95A: Application Notes and Protocols for Cancer Research

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Compound of Interest

Compound Name: Tmc-95A

Cat. No.: B1241362

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Introduction

TMC-95A is a potent, naturally occurring cyclic peptide that functions as a highly selective, non-covalent inhibitor of the 20S proteasome. Isolated from the fermentation broth of *Apiospora montagnei*, **TMC-95A** has demonstrated significant cytotoxic activity against specific cancer cell lines, positioning it as a valuable tool for cancer research and a potential lead compound for drug development. These application notes provide a comprehensive overview of **TMC-95A**'s activity in specific cancer types, detailed protocols for its use in key in vitro assays, and a summary of its mechanism of action.

Mechanism of Action

TMC-95A exerts its anticancer effects by inhibiting the proteolytic activity of the 20S proteasome, a critical component of the ubiquitin-proteasome system (UPS). The UPS is responsible for the degradation of a majority of intracellular proteins, including those that regulate cell cycle progression, apoptosis, and signal transduction. By inhibiting the proteasome, **TMC-95A** leads to the accumulation of ubiquitinated proteins, which in turn can induce cell cycle arrest, trigger apoptosis, and disrupt key signaling pathways essential for cancer cell survival and proliferation.

TMC-95A inhibits all three major proteolytic activities of the proteasome: chymotrypsin-like (ChT-L), trypsin-like (T-L), and peptidylglutamyl-peptide hydrolyzing (PGPH) activities. Its

binding to the proteasome is non-covalent, which may offer a different pharmacological profile compared to covalent proteasome inhibitors.

Data Presentation

Table 1: In Vitro Proteasome Inhibitory Activity of TMC-95A

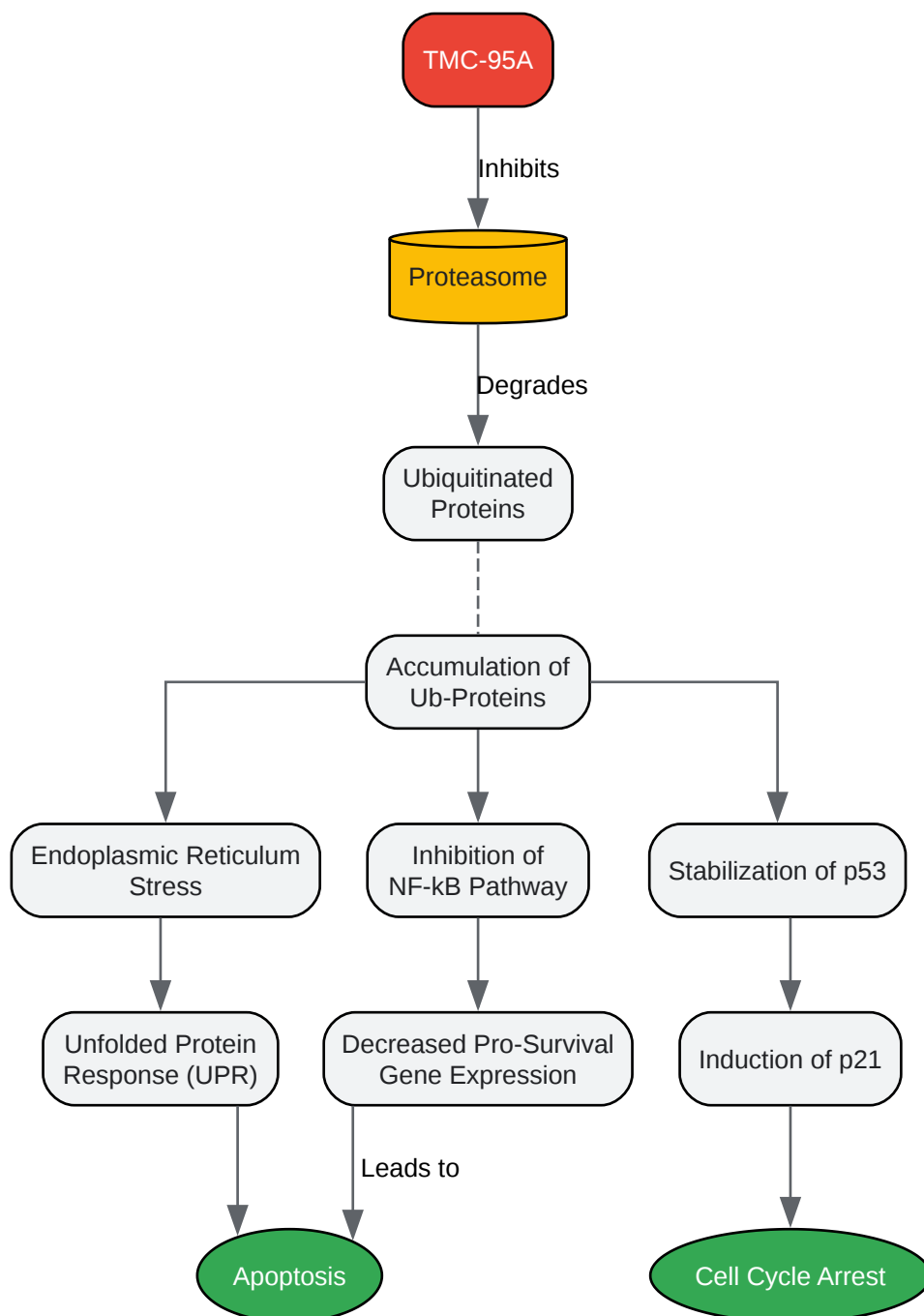
Proteasome Activity	IC50 (nM)
Chymotrypsin-like (ChT-L)	5.4[1]
Peptidylglutamyl-peptide hydrolyzing (PGPH)	60[1]
Trypsin-like (T-L)	200[1]

Table 2: Cytotoxic Activity of TMC-95A in Cancer Cell Lines

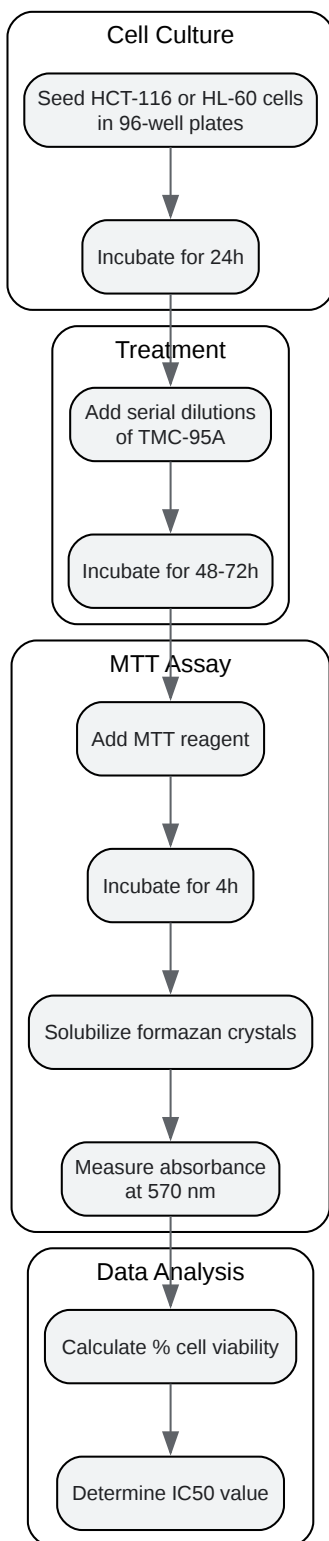
Cell Line	Cancer Type	IC50 (μM)
HCT-116	Colon Carcinoma	4.4[2]
HL-60	Promyelocytic Leukemia	9.8[2]

Signaling Pathways and Experimental Workflows

TMC-95A Mechanism of Action in Cancer Cells



Experimental Workflow for Cell Viability (MTT) Assay

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References

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- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [TMC-95A: Application Notes and Protocols for Cancer Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241362#application-of-tmc-95a-in-specific-cancer-types]

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